

# Application Notes and Protocols: Disperse Blue 106 in Specialized Printing Inks

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## Compound of Interest

Compound Name: Disperse Blue 106

Cat. No.: B080608

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## Introduction

**Disperse Blue 106** is an organic compound classified as a disperse dye. Belonging to the single azo class of dyes, it is traditionally utilized in the textile industry for coloring hydrophobic fibers such as polyester and acetate.<sup>[1]</sup> Its utility in this sector stems from its water-dispersibility, high color intensity, and good fastness properties. While its primary application has been in textiles, its inherent fluorescent properties present opportunities for its use in specialized printing inks for research and development applications, particularly in the visualization and marking of hydrophobic materials and domains.

This document provides detailed application notes and protocols for the formulation and use of a **Disperse Blue 106**-based fluorescent ink for laboratory applications. The protocols are designed to be adaptable for researchers in various fields, including materials science and biological sciences.

## Physicochemical and Spectroscopic Data

A summary of the key properties of **Disperse Blue 106** is presented below. This data is essential for understanding its behavior in ink formulations and its performance as a fluorescent marker.

Property	Value	Reference
Chemical Name	C.I. Disperse Blue 106	[2]
CAS Number	12223-01-7	[2]
Molecular Formula	C <sub>14</sub> H <sub>17</sub> N <sub>5</sub> O <sub>3</sub> S	[2]
Molecular Weight	335.38 g/mol	[2]
Class	Single Azo Dye	[2]
Appearance	Red-light blue powder	[2]
Solubility	Dispersible in water	[1]
Fluorescent Properties	Classified as a fluorescent dye	[2]

## Proposed Application: Fluorescent Ink for Marking Hydrophobic Surfaces

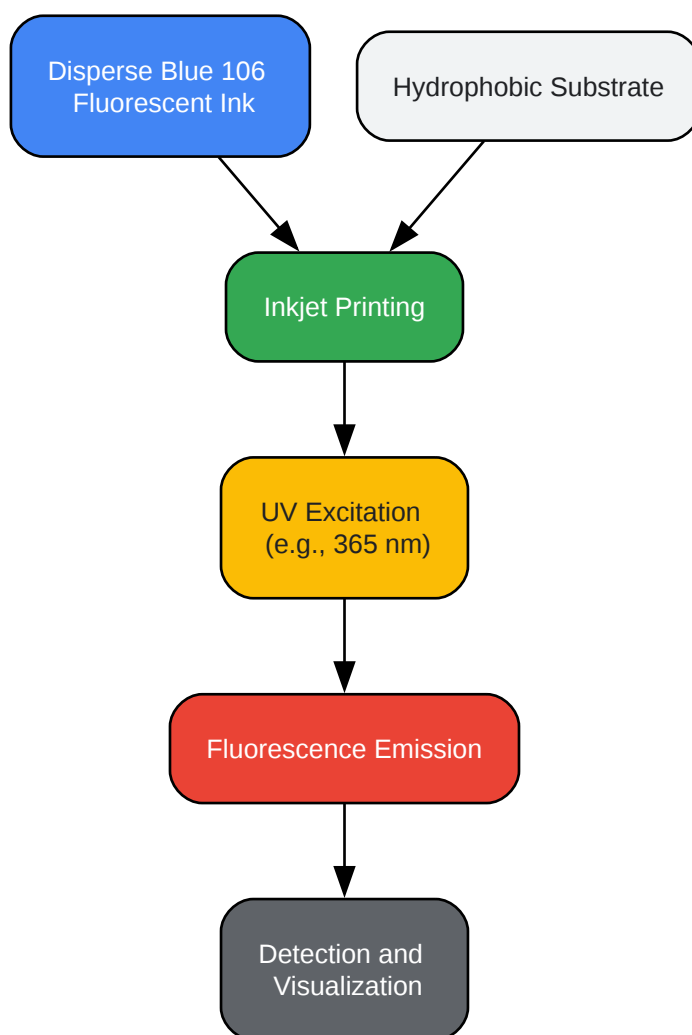
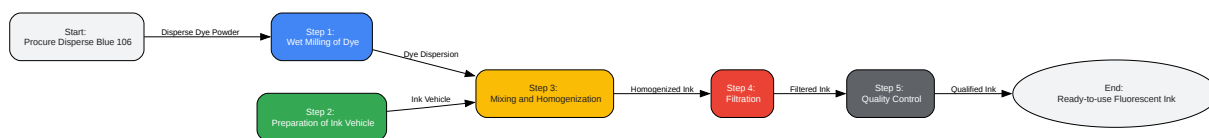
### 3.1. Principle

The hydrophobic nature of **Disperse Blue 106** makes it suitable for selectively marking or visualizing hydrophobic surfaces or domains within a sample. When formulated into a stable inkjet-printable ink, it can be precisely deposited onto a substrate. Upon excitation with an appropriate light source, the dye fluoresces, allowing for clear visualization and analysis. This can be particularly useful for applications such as:

- Visualizing hydrophobic coatings on medical devices.
- Marking specific regions on hydrophobic polymer films used in drug delivery systems.
- As a tracer dye in microfluidic devices with hydrophobic channels.

### 3.2. Ink Formulation Workflow

The following diagram illustrates the general workflow for preparing a **Disperse Blue 106**-based fluorescent ink for research applications.



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## References

- 1. cutaneousallergy.org [cutaneousallergy.org]
- 2. medchemexpress.com [medchemexpress.com]
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